

Navigating the Synthesis and Application of Chloro(methyl)phenylsilane: A Technical Guide

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Compound of Interest

Compound Name: Chloromethyl(phenyl)silane

Cat. No.: B7820852

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An introductory note on nomenclature: In the field of organosilicon chemistry, precision in naming is paramount. The compound of focus in this guide is systematically named Chloro(methyl)phenylsilane, corresponding to the CAS Number 1631-82-9.^{[1][2][3]} It is important for researchers to note that this name is sometimes used interchangeably with "**Chloromethyl(phenyl)silane**" in commercial listings, which can lead to ambiguity. The key structural feature of the compound discussed herein is a chlorine atom directly bonded to the silicon center, alongside a methyl and a phenyl group.

This guide provides a comprehensive technical overview of Chloro(methyl)phenylsilane, designed to equip researchers, chemists, and drug development professionals with the essential knowledge for its effective and safe utilization. We will delve into its physicochemical characteristics, reactivity, synthesis, and key applications, grounded in established scientific principles.

Core Chemical Identity and Physical Properties

Chloro(methyl)phenylsilane is a versatile organosilicon compound characterized by a chiral silicon center bonded to four different substituents: a phenyl group, a methyl group, a hydrogen

atom, and a reactive chlorine atom. This structure makes it a valuable precursor in stereoselective synthesis.

1.1. Key Identifiers and Properties

A foundational understanding of the physical and chemical properties of Chloro(methyl)phenylsilane is crucial for its proper handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
CAS Number	1631-82-9	[1][2][3]
Molecular Formula	C ₇ H ₉ ClSi	[1]
Molecular Weight	156.68 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	113 °C	
Density	1.043 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.515	
Flash Point	62 °C (143.6 °F) - closed cup	[2]
Solubility	Reacts with water and other protic solvents. Soluble in aprotic organic solvents.	

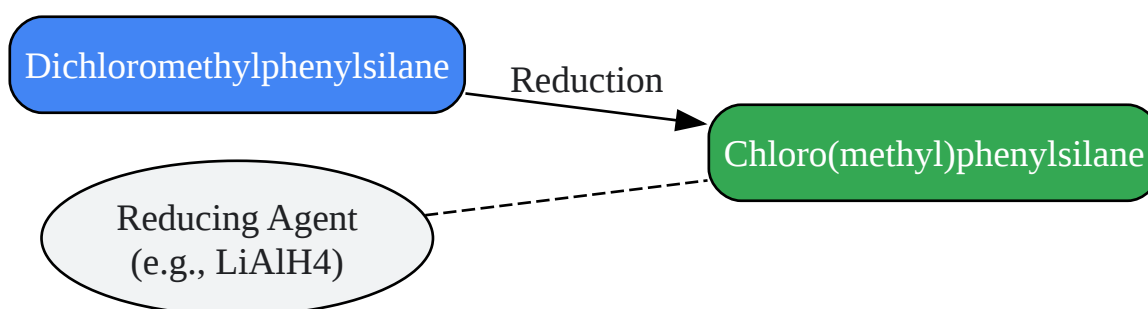
Expert Insight: The reactivity with water is a critical handling parameter. The silicon-chlorine bond is highly susceptible to hydrolysis, which leads to the formation of silanols and hydrochloric acid. Therefore, all manipulations must be conducted under strictly anhydrous and inert conditions (e.g., using a nitrogen or argon atmosphere) to maintain the integrity of the compound and the success of subsequent reactions.

Synthesis and Reactivity Profile

The synthetic utility of Chloro(methyl)phenylsilane is primarily dictated by the reactivity of the silicon-chlorine bond.

2.1. Synthesis Pathway

While commercially available, understanding the synthesis of Chloro(methyl)phenylsilane provides valuable context for its chemistry. A common synthetic route involves the reaction of dichloromethylphenylsilane with a suitable reducing agent.

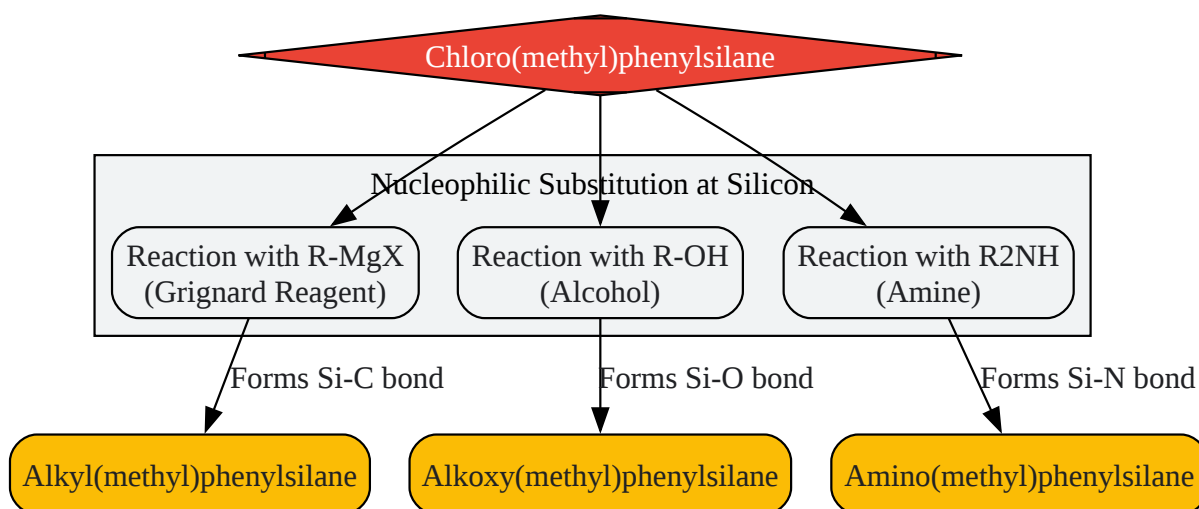


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Caption: General synthesis of Chloro(methyl)phenylsilane.

2.2. Reactivity at the Silicon Center

The core of Chloro(methyl)phenylsilane's reactivity lies in the polar Si-Cl bond. The silicon atom is electrophilic, making it a target for nucleophilic attack. This reactivity allows for the substitution of the chlorine atom with a wide variety of nucleophiles, including organometallic reagents, alkoxides, and amines.



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Sources

- [1. Chloro\(methyl\)phenylsilane | CAS 1631-82-9 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. Silane, chloromethylphenyl- \[webbook.nist.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
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